

4,5-Difluoro-2-nitrobenzoic acid CAS 20372-63-8

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Compound of Interest

Compound Name: 4,5-Difluoro-2-nitrobenzoic acid

Cat. No.: B1307636

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<Technical Guide: **4,5-Difluoro-2-nitrobenzoic acid**>

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

4,5-Difluoro-2-nitrobenzoic acid, with the CAS number 20372-63-8, is a highly functionalized aromatic compound of significant interest in the fields of pharmaceutical and agrochemical synthesis.^[1] Its unique molecular structure, featuring a carboxylic acid group, a nitro group, and two fluorine atoms on the benzene ring, imparts distinct chemical properties that make it a versatile building block in organic synthesis. The strong electron-withdrawing nature of the nitro group and the fluorine substituents enhances the reactivity of the molecule, making it a valuable intermediate for the synthesis of complex, biologically active molecules, including anti-inflammatory and anti-cancer agents.^[1] This guide provides a comprehensive overview of its chemical and physical properties, synthesis, applications, and safety information.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **4,5-Difluoro-2-nitrobenzoic acid** is presented below. This data is crucial for designing synthetic routes and ensuring safe handling.

Identifiers and General Properties

Property	Value	Reference
CAS Number	20372-63-8	[1] [2] [3]
Molecular Formula	C7H3F2NO4	[1] [2]
Molecular Weight	203.10 g/mol	[1] [2]
Appearance	White to very pale yellow powder or crystal	[1] [3]
Purity	≥ 98% (GC)	[1] [3]
Synonyms	Benzoic acid, 4,5-difluoro-2-nitro-; 2-Nitro-4,5-difluorobenzoic acid; 3,4-Difluoro-6-nitrobenzoic acid	[4] [5]

Physical Properties

Property	Value	Reference
Melting Point	163 - 167 °C	[1] [2]
Boiling Point	349.7 ± 42.0 °C (Predicted)	[4] [6]
Density	1.661 ± 0.06 g/cm³	[4]
Flash Point	165.3 °C	[4]
Vapor Pressure	1.73E-05 mmHg at 25°C	[4]
pKa	1.85 ± 0.25	[4]
Refractive Index	1.563	[4]

Synthesis

4,5-Difluoro-2-nitrobenzoic acid can be synthesized through the nitration of 3,4-difluorobenzoic acid.[\[7\]](#)

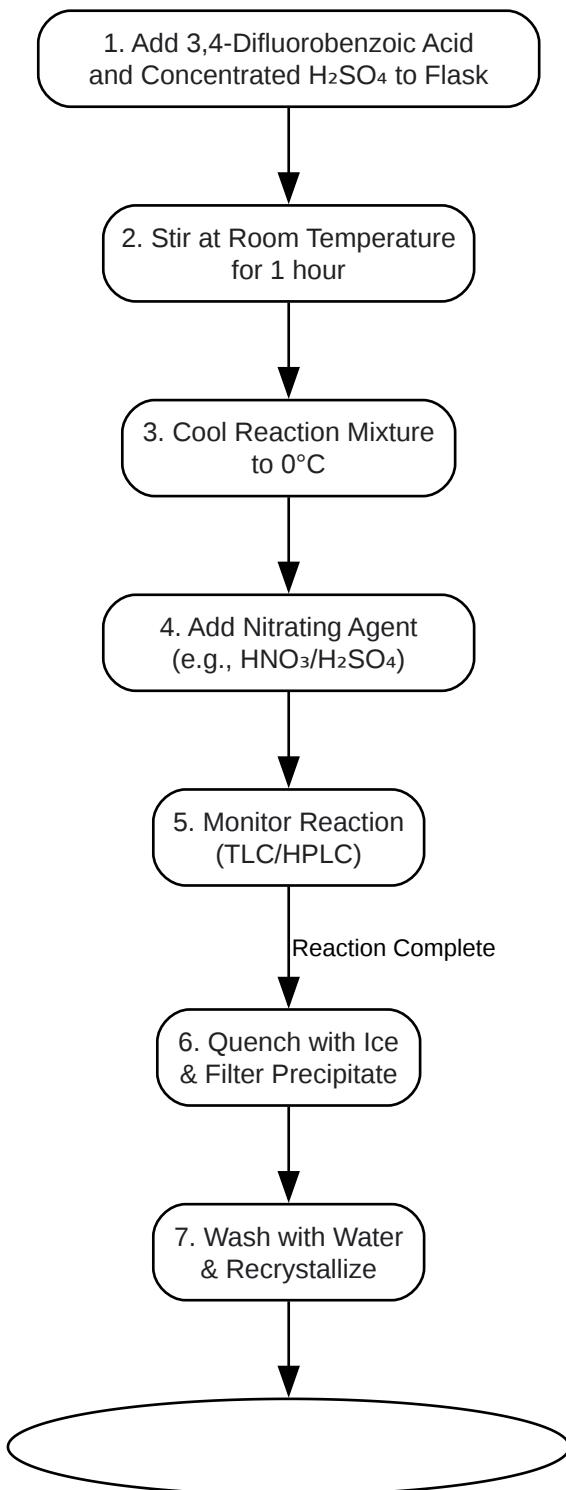
Experimental Protocol: Nitration of 3,4-Difluorobenzoic Acid

A common laboratory-scale synthesis involves the following steps:[7]

- Reaction Setup: To a 2 L three-necked round-bottom flask, add 3,4-difluorobenzoic acid (120.0 g, 0.7589 mol) and concentrated sulfuric acid (96.4%, 1.0 L).
- Initial Stirring: Mechanically stir the mixture at room temperature for 1.0 hour.
- Cooling: Cool the mixture to 0°C using an ice bath.
- Nitration: Slowly add a nitrating agent (details typically involve a mixture of nitric acid and sulfuric acid) while maintaining the low temperature.
- Reaction Monitoring: Monitor the progress of the reaction using a suitable analytical technique such as thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC).
- Work-up: Once the reaction is complete, pour the reaction mixture over ice and filter the resulting precipitate.
- Purification: Wash the crude product with cold water and recrystallize from a suitable solvent to obtain pure **4,5-Difluoro-2-nitrobenzoic acid**.

Synthesis Workflow

The logical flow of the synthesis process is illustrated in the diagram below.

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Caption: Synthesis workflow for **4,5-Difluoro-2-nitrobenzoic acid**.

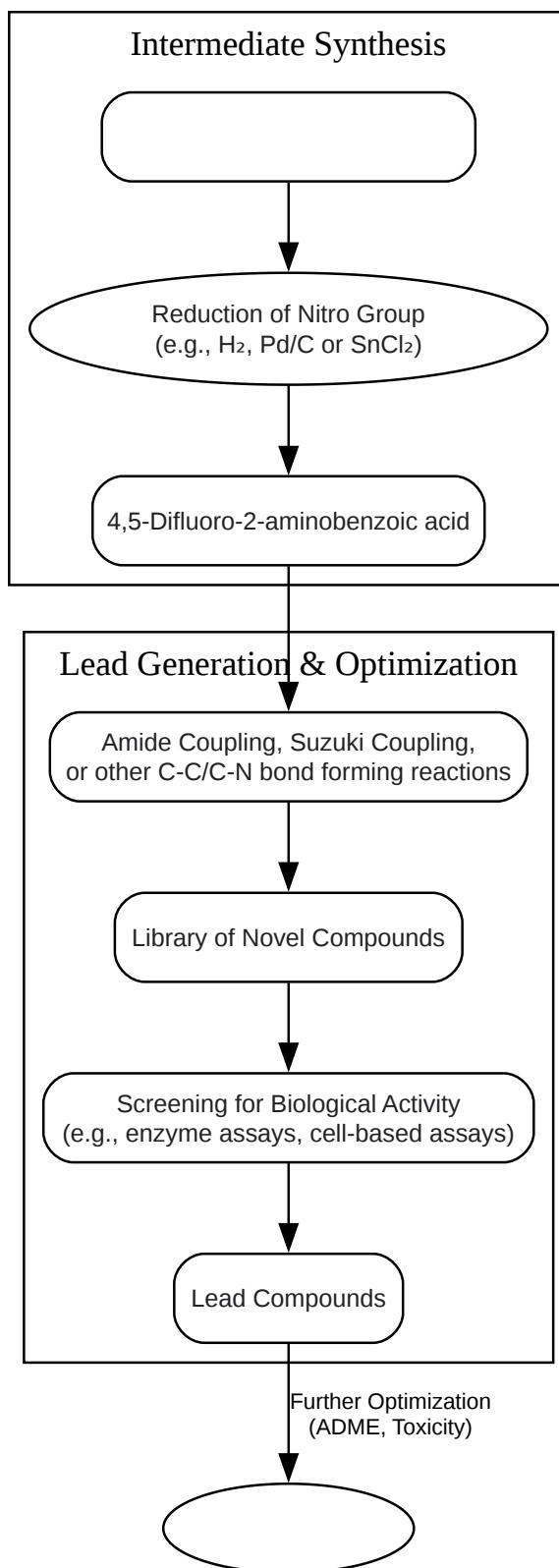
Applications in Research and Development

4,5-Difluoro-2-nitrobenzoic acid is a key intermediate in various sectors due to its unique chemical properties.[\[1\]](#)

- Pharmaceutical Development: It serves as a crucial building block in the synthesis of pharmaceuticals, particularly anti-inflammatory and analgesic drugs.[\[1\]](#) The presence of fluorine atoms can enhance metabolic stability and binding affinity of the final drug molecule.
- Agrochemical Formulations: This compound is utilized in the formulation of herbicides and pesticides.[\[1\]](#)
- Material Science: It is explored in the creation of advanced materials like polymers and coatings, where its properties can contribute to thermal stability.[\[1\]](#)
- Organic Synthesis: As a versatile reagent, it enables the precise construction of more complex molecules.[\[1\]](#)
- Liquid Crystal Precursors: Its specific fluorination pattern and functional groups make it an excellent building block for creating novel liquid crystal molecules with enhanced electro-optical properties for advanced display technologies.[\[8\]](#)

Role in Drug Discovery

The general workflow for utilizing **4,5-Difluoro-2-nitrobenzoic acid** in a drug discovery program often involves its conversion to other key intermediates. A common transformation is the reduction of the nitro group to an amine, which can then undergo various coupling reactions.



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Caption: General workflow for using the acid in drug discovery.

Safety and Handling

Proper handling of **4,5-Difluoro-2-nitrobenzoic acid** is essential in a laboratory setting.

Hazard Identification

The compound is classified with the following hazards:

- Signal Word: Warning[2]
- Hazard Statements:
 - H315: Causes skin irritation.[2][9]
 - H319: Causes serious eye irritation.[2][9]
 - H335: May cause respiratory irritation.[2][9]
- Hazard Classifications: Eye Irrit. 2, Skin Irrit. 2, STOT SE 3[2]
- Target Organs: Respiratory system[2]

Recommended Handling and Storage

- Personal Protective Equipment (PPE): Wear a dust mask (type N95 or equivalent), eye shields, and gloves.[2]
- Storage: Store in a tightly closed container in a dry, well-ventilated place.[10] It is also noted to be light-sensitive.[3]
- First Aid:
 - Inhalation: Move to fresh air.
 - Skin Contact: Wash off with soap and plenty of water.
 - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.

- Ingestion: Do NOT induce vomiting. Get medical attention.[11]

Spectral Data

While a comprehensive, publicly available dataset is limited, some spectral information has been reported in literature, which is critical for compound characterization.

NMR Spectroscopy

A related compound, 4,4'-difluoro-2,2'-dinitrobiphenyl, which can be synthesized from a derivative of the title compound, exhibits the following NMR data:

- ^1H NMR (400 MHz, CDCl_3): δ 7.96 (dd, $J = 8.3, 2.6$ Hz, 2 H), 7.46 - 7.41(m, 2 H), 7.31 - 7.26 (m, 2 H).[12]

For 5,5'-difluoro-2,2'-dinitrobiphenyl:

- ^1H NMR (400 MHz, CDCl_3): δ 8.33 - 8.29 (m, 2 H), 7.25 - 7.31 (m, 2 H), 7.01 - 6.99 (m, 2 H). [12]
- ^{13}C NMR (100 MHz, CDCl_3): δ 166.0, 163.5, 136.3, 127.9 (d, $J = 10.1$ Hz), 117.8 (d, $J = 24.3$ Hz), 116.4 (d, $J = 23.2$ Hz).[12]

Note: The provided NMR data is for related biphenyl compounds and not directly for **4,5-Difluoro-2-nitrobenzoic acid**. Researchers should obtain analytical data for the specific compound.

Conclusion

4,5-Difluoro-2-nitrobenzoic acid is a valuable and versatile chemical intermediate with significant applications in the development of new pharmaceuticals, agrochemicals, and materials. Its synthesis is well-established, and its chemical properties are conducive to a wide range of organic transformations. A thorough understanding of its properties, synthesis, and safety protocols is essential for its effective and safe utilization in research and development.

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